

Disperse Red 13: A Comparative Guide for Azo Dye Research

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Compound of Interest

Compound Name: Disperse Red 13

CAS No.: 590401-75-5

Cat. No.: B15557405

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of **Disperse Red 13** with other commonly used azo disperse dyes, offering a valuable resource for researchers selecting standards for their studies. The following sections detail the physicochemical properties, comparative performance data, and standardized experimental protocols for evaluating these dyes.

Physicochemical Properties of Selected Azo Dyes

A fundamental understanding of the physicochemical properties of a dye is crucial for its application in research. The following table summarizes key properties of **Disperse Red 13** and its alternatives.

Property	Disperse Red 13	Disperse Red 1	Disperse Red 17	Disperse Orange 25
C.I. Name	Disperse Red 13	Disperse Red 1	Disperse Red 17	Disperse Orange 25
CAS Number	3180-81-2[1]	2872-52-8[2][3]	3179-89-3	31482-56-1[4][5]
Molecular Formula	C ₁₆ H ₁₇ ClN ₄ O ₃ [1]	C ₁₆ H ₁₈ N ₄ O ₃ [2][3]	C ₁₇ H ₂₀ N ₄ O ₄	C ₁₇ H ₁₇ N ₅ O ₂ [4][5]
Molecular Weight	348.78 g/mol [1]	314.34 g/mol [2][3]	344.37 g/mol	323.35 g/mol [4][5]
Appearance	Dark red powder	Dark red powder[2][3]	Red powder	Orange-red uniform powder[4]
Melting Point	122-129 °C	160-162 °C[6]	160 °C	170 °C (dec.)[4]
Solubility	Soluble in ethanol, acetone, benzene[7]. Water solubility: 11.51 ug/L (25 °C).	Soluble in ethanol, acetone, benzene[2][3]. Water Insoluble.	Soluble in ethanol and acetone. Water solubility: 619.9 ug/L (25 °C).	Insoluble in water; soluble in organic solvents like ethanol and acetone[5].

Comparative Performance Analysis

The performance of a dye, particularly its fastness properties, is a critical factor in its suitability as a research standard. This section provides a comparative overview of the fastness properties of **Disperse Red 13** and its alternatives when applied to polyester, a common substrate in azo dye research.

Performance Metric	Disperse Red 13	Disperse Red 1	Disperse Red 17	Disperse Orange 25
Light Fastness (ISO)	4-5[7]	Moderate to Good	Good	Good
Wash Fastness (ISO) - Fading	4-5[7]	Good	Good	Good
Wash Fastness (ISO) - Staining	3-4[7]	Good	Good	Good
Sublimation Fastness (ISO)	4-5[7]	Moderate	Good	Good
Perspiration Fastness (ISO) - Fading	4-5[7]	Good	Good	Good
Perspiration Fastness (ISO) - Staining	4-5[7]	Good	Good	Good
Ironing Fastness (ISO)	4-5[7]	Good	Good	Good

Note: Fastness ratings are generally on a scale of 1 to 5 for wash, sublimation, and perspiration fastness (where 5 is the best), and on a scale of 1 to 8 for light fastness (where 8 is the best). The data presented is compiled from various sources and may vary depending on the specific experimental conditions, substrate, and dye concentration.

Experimental Protocols

To ensure reproducibility and accurate comparison of dye performance, standardized experimental protocols are essential. The following are detailed methodologies for key experiments cited in this guide.

Determination of Light Fastness

Principle: This test evaluates the resistance of the color of a dyed substrate to the action of an artificial light source that simulates natural daylight.

Apparatus:

- Xenon arc lamp apparatus
- Blue wool standards (ISO 105-B02)
- Grey scale for assessing color change (ISO 105-A02)

Procedure:

- Prepare dyed samples of the test dyes on a standard polyester fabric.
- Mount the specimens and the blue wool standards in the exposure rack of the xenon arc apparatus.
- Expose the samples to the light source under controlled conditions of temperature and humidity as specified in ISO 105-B02.
- Periodically inspect the samples and compare the fading of the test specimens with that of the blue wool standards.
- The light fastness rating is the number of the blue wool standard that shows a similar degree of color change to the test specimen.

Determination of Wash Fastness

Principle: This test assesses the resistance of the color of a dyed substrate to domestic or commercial laundering procedures.

Apparatus:

- Launder-Ometer or similar washing apparatus
- Stainless steel balls
- Multifiber adjacent fabric (ISO 105-F10)

- Standard soap solution
- Grey scale for assessing color change and staining (ISO 105-A02 and ISO 105-A03)

Procedure:

- Prepare a composite specimen by sewing a dyed sample to a piece of multifiber adjacent fabric.
- Place the composite specimen in a stainless steel container with the specified amount of standard soap solution and stainless steel balls.
- Agitate the container in the Launder-Ometer at a specified temperature and for a specific duration (e.g., 40°C for 30 minutes for a mild wash).
- After washing, rinse the composite specimen in cold water and dry it.
- Assess the change in color of the dyed specimen using the grey scale for color change.
- Assess the degree of staining on each fiber of the multifiber adjacent fabric using the grey scale for staining.

Determination of Sublimation Fastness

Principle: This test evaluates the resistance of the color of a dyed substrate to sublimation when subjected to heat.

Apparatus:

- Heat press or a suitable heating device
- Undyed polyester fabric
- Grey scale for assessing staining (ISO 105-A03)

Procedure:

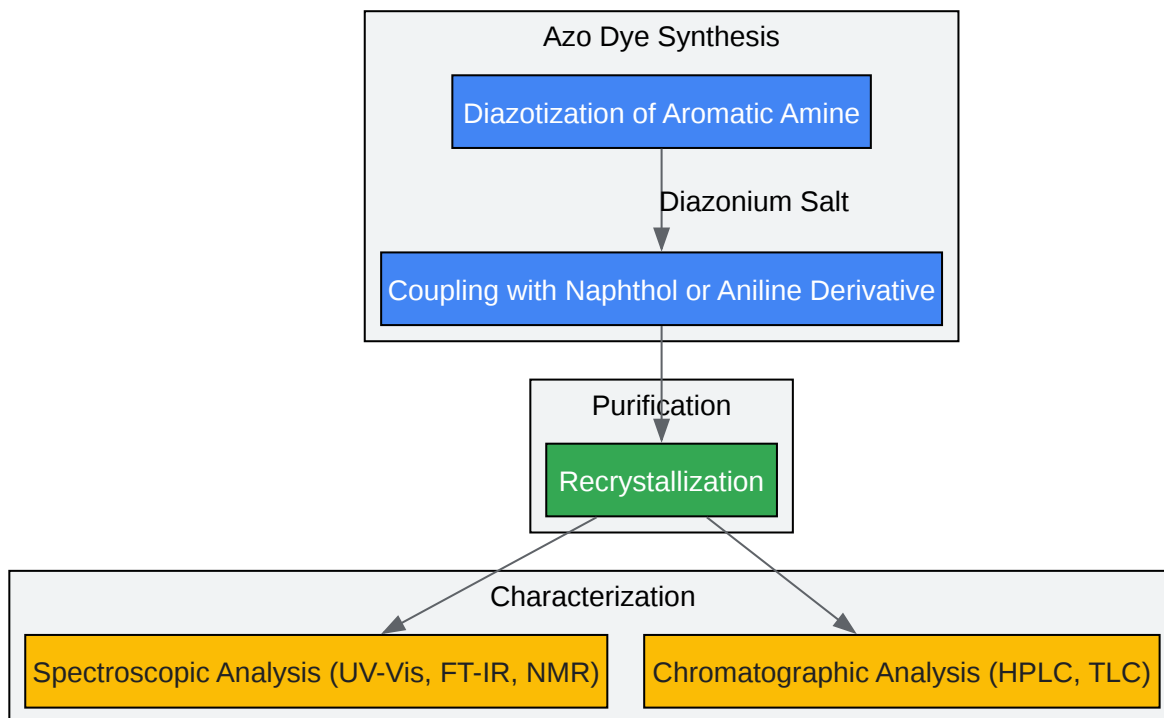
- Place a dyed specimen between two pieces of undyed polyester fabric.

- Place the composite specimen in the heat press at a specified temperature and pressure for a specific duration (e.g., 180°C for 30 seconds).
- After the specified time, remove the specimen and allow it to cool.
- Assess the degree of staining on the undyed polyester fabrics using the grey scale for staining.

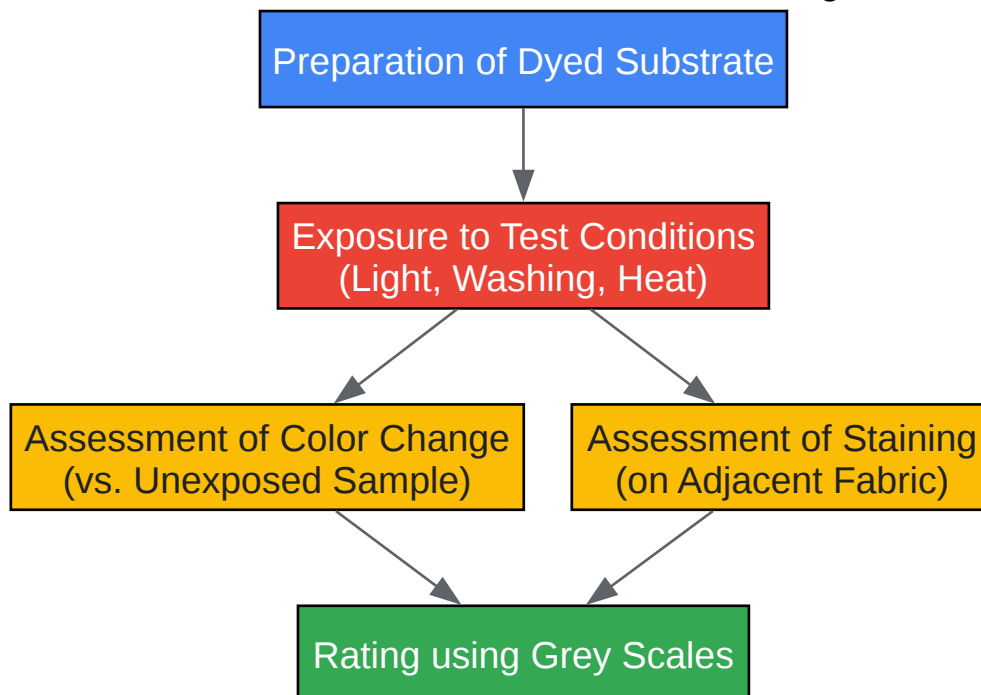
Visualization of Experimental Workflow

General Workflow for Azo Dye Synthesis and Characterization

General Workflow for Azo Dye Synthesis and Characterization



Standard Procedure for Fastness Testing



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